

A Comprehensive Technical Guide to the Physical Properties of 2-(p-Tolyl)pyrimidine

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Compound of Interest

Compound Name: 2-(p-Tolyl)pyrimidine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the key physical properties of **2-(p-Tolyl)pyrimidine**, a versatile heterocyclic compound with significant applications in medicinal chemistry and materials science. As a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals, a thorough understanding of its physical characteristics, such as melting and boiling points, is paramount for its effective utilization and quality control.^[1] This document outlines the experimentally determined and predicted values for these properties and details the rigorous methodologies for their measurement.

Chemical Identity and Structure

2-(p-Tolyl)pyrimidine is an aromatic heterocyclic compound featuring a pyrimidine ring substituted with a p-tolyl group.^[1] This substitution enhances its reactivity and solubility in organic solvents, making it a valuable building block in organic synthesis.^[1]

- Chemical Name: **2-(p-Tolyl)pyrimidine**
- Molecular Formula: C₁₁H₁₀N₂^[1]
- Molecular Weight: 170.22 g/mol ^[1]
- CAS Number: 77232-13-4^[1]

Structure:

Caption: Chemical structure of **2-(p-Tolyl)pyrimidine**.

Core Physical Properties

The melting and boiling points are critical parameters that provide insights into the purity and physical state of a compound under varying temperatures.

Physical Property	Value	Source
Melting Point	88 - 92 °C	[1]
90 °C	[2][3]	
Boiling Point	208.1 ± 23.0 °C (Predicted)	[2]

The appearance of **2-(p-Tolyl)pyrimidine** is typically a white to light yellow or light orange crystalline powder.[1]

Experimental Determination of Physical Properties

Accurate determination of physical properties is essential for compound identification and quality assurance. The following sections detail the standard methodologies for measuring the melting and boiling points of **2-(p-Tolyl)pyrimidine**.

Melting Point Determination

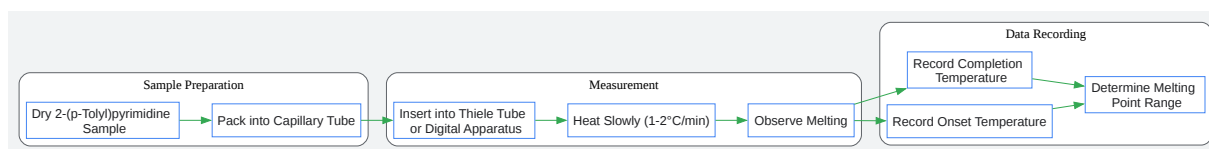
The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically depresses and broadens the melting point range, making it a valuable indicator of purity.[4]

A common and effective method for determining the melting point is the capillary method.[5]

Protocol:

- **Sample Preparation:** A small amount of finely powdered, dry **2-(p-Tolyl)pyrimidine** is packed into a capillary tube, which is sealed at one end.
- **Apparatus Setup:**

- Thiele Tube: The capillary tube is attached to a thermometer, and both are immersed in an oil bath within a Thiele tube. The Thiele tube's design ensures uniform heating of the oil bath through convection.[6][7]
- Digital Melting Point Apparatus: The capillary tube is inserted into a heating block within the apparatus.[8]
- Heating: The apparatus is heated slowly, typically at a rate of 1-2°C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded. This range is the melting point of the sample.



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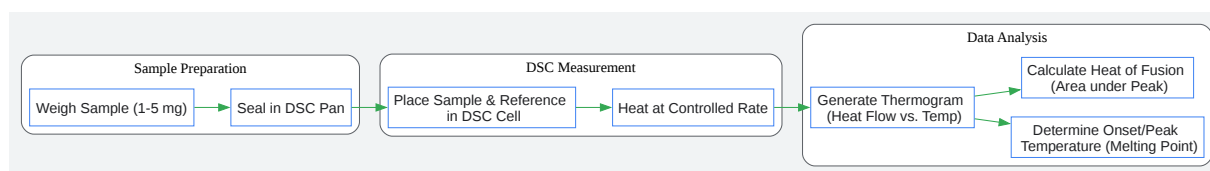
Caption: Workflow for Melting Point Determination.

Differential Scanning Calorimetry is a highly sensitive thermal analysis technique that measures the difference in heat flow between a sample and a reference as a function of temperature.[9][10] It provides precise data on melting point, heat of fusion, and other thermal transitions.[9][11]

Principle: As the sample melts, it absorbs energy (an endothermic process), which is detected by the DSC instrument as a change in heat flow compared to the inert reference.[12]

Protocol:

- **Sample Preparation:** A small, accurately weighed amount of **2-(p-Tolyl)pyrimidine** (typically 1-5 mg) is placed in an aluminum DSC pan and hermetically sealed.
- **DSC Analysis:** The sample and an empty reference pan are placed in the DSC cell. The cell is then heated at a controlled rate (e.g., 10°C/min) over a specified temperature range.
- **Data Analysis:** The resulting thermogram plots heat flow against temperature. The melting point is determined from the onset temperature or the peak of the endothermic melting transition. The area under the peak corresponds to the heat of fusion.



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Caption: Workflow for DSC Melting Point Analysis.

Boiling Point Determination

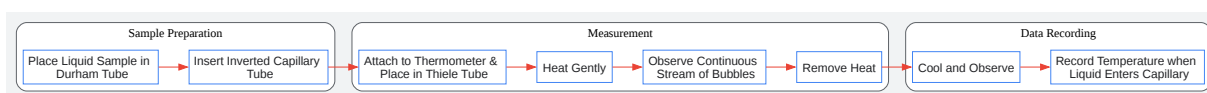
The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.^[13] Similar to the melting point, the boiling point is a key physical property for characterization.

For small sample quantities, the micro boiling point method is a convenient and accurate technique.^{[14][15]}

Protocol:

- **Sample Preparation:** A small amount of liquid **2-(p-Tolyl)pyrimidine** (if melted) is placed in a small test tube (Durham tube). A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.^[14]

- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil).^{[14][16]}
- Heating: The Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube expands and escapes as bubbles.^[14]
- Observation: Heating continues until a continuous and rapid stream of bubbles emerges from the capillary tube. The heat is then removed.^{[16][17]}
- Recording: The liquid is allowed to cool. The boiling point is the temperature at which the bubble stream ceases and the liquid just begins to be drawn back into the capillary tube.^{[14][15]}



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Caption: Workflow for Micro Boiling Point Determination.

Conclusion

The physical properties of **2-(p-Tolyl)pyrimidine**, particularly its melting and boiling points, are well-defined and can be accurately determined using standard laboratory techniques. A melting point in the range of 88-92°C is a strong indicator of the compound's identity and purity. Adherence to the detailed experimental protocols outlined in this guide will ensure reliable and reproducible results, which are critical for research, development, and quality control in the pharmaceutical and chemical industries.

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